Chemical properties and structure of Z-Gly-Pro-βNA

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Compound of Interest

Compound Name:	*Z-Gly-pro-betana*
CAS No.:	*67336-99-6*
Cat. No.:	*B1603432*

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An In-depth Technical Guide to the Chemical Properties and Structure of Z-Gly-Pro-βNA

Executive Summary

N-α-Benzyloxycarbonyl-Glycyl-L-Proline β-naphthylamide (Z-Gly-Pro-βNA) is a synthetic dipeptide derivative engineered as a fluorogenic substrate for peptidases, particularly those that exhibit post-proline cleaving activity, such as dipeptidyl peptidase IV (DPP-IV). Its utility is rooted in a straightforward yet robust mechanism: enzymatic hydrolysis of the proline-naphthylamide bond liberates the highly fluorescent molecule 2-naphthylamine (βNA), providing a continuous and quantitative readout of enzyme activity. This guide offers a deep dive into the chemical architecture, physicochemical properties, and synthesis of Z-Gly-Pro-βNA. It further provides field-proven, step-by-step protocols for its application in enzyme kinetics and inhibitor screening, establishing a framework for its effective use in academic research and pharmaceutical drug development.

Introduction: The Significance of a Proline-Specific Substrate

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Proline-specific peptidases are a unique class of enzymes that cleave peptide bonds involving the imino acid proline.[1] These enzymes are critical regulators of biological processes, modulating the activity of peptide hormones and neuropeptides. Consequently, they are significant targets for therapeutic intervention in areas ranging from type 2 diabetes to neurodegenerative disorders.[2][3] The development of reliable assays to probe the activity of these enzymes is paramount for both fundamental research and high-throughput drug screening.

Z-Gly-Pro-βNA was designed to meet this need. It serves as a specific and sensitive tool for interrogating enzyme function.[4] The N-terminal benzyloxycarbonyl (Z) group provides a defined chemical handle and mimics a preceding amino acid residue, while the Gly-Pro sequence targets the substrate specificity pocket of post-proline cleaving enzymes. The C-terminal β-naphthylamide is the key reporter group; in its amide-linked, quenched state, it is non-fluorescent. Upon enzymatic cleavage, the unquenched β-naphthylamine is released, and its fluorescence can be monitored in real-time.

Chemical Structure and Physicochemical Properties

Chemical Structure

The molecular structure of Z-Gly-Pro-βNA consists of a glycine residue N-terminally protected by a benzyloxycarbonyl group, which is peptide-bonded to an L-proline residue. The proline carboxyl group is, in turn, amide-bonded to a 2-naphthylamine moiety.

Caption: Chemical structure of Z-Gly-Pro-βNA.

Physicochemical Data

The key identifying and physical properties of Z-Gly-Pro-βNA are summarized below. It is essential to note that while solubility data for this specific compound is not extensively published, its structural analogue, Z-Gly-Pro-pNA, is soluble in organic solvents like DMSO and DMF at concentrations up to 20 mg/mL and has limited solubility in aqueous buffers like PBS (approx. 0.25 mg/mL).[5] A similar solubility profile is anticipated for Z-Gly-Pro-βNA.

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Property	Value	Reference
IUPAC Name	Benzyl N-[2-[(2S)-2-(naphthalen-2-ylcarbamoyl)pyrrolidin-1-yl]-2-oxo-ethyl]carbamate	N/A
Synonyms	N-α-Benzyloxycarbonyl-Glycyl-L-Proline β-naphthylamide	[4]
CAS Number	67336-99-6	[4]
Molecular Formula	$C_{25}H_{25}N_3O_4$	[4]
Molecular Weight	431.49 g/mol	[4]
Purity	Typically ≥99%	[4]
Appearance	White to off-white powder	Inferred from similar compounds
Storage	Store at room temperature, desiccated	[4]

Spectroscopic Characterization

While peer-reviewed, experimentally derived spectra for Z-Gly-Pro-βNA are not readily available in public databases, its structure allows for the prediction of key spectroscopic features.

- ^{1}H NMR: The proton NMR spectrum is expected to be complex. Key characteristic signals would include aromatic protons from the benzyloxycarbonyl (Z) group and the naphthyl ring (typically in the 7.0-8.5 ppm range), the methylene protons of the benzyl group (~5.1 ppm), the α-protons of the glycine and proline residues, and the characteristic aliphatic protons of the proline ring's CH_2 groups.

- Mass Spectrometry: In electrospray ionization mass spectrometry (ESI-MS), the primary expected ion would be the protonated molecule $[M+H]^+$ at an m/z of approximately 432.5. Depending on the ionization conditions, sodium adducts $[M+Na]^+$ may also be observed.

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Synthesis and Quality Control

Synthesis Strategy: A Logic-Driven Approach

The synthesis of Z-Gly-Pro-βNA is a classic example of solution-phase peptide chemistry. The strategic choices are dictated by the need to form two specific amide bonds in a controlled manner, avoiding side reactions and racemization.

- N-Terminal Protection: The amino group of the N-terminal glycine must be "protected" to prevent it from reacting during the activation of its carboxyl group. The benzyloxycarbonyl (Z) group is an ideal choice due to its stability under coupling conditions and its clean removal by hydrogenolysis if further peptide elongation were needed. The starting material is typically Z-Gly-OH.

- Dipeptide Formation: The protected Z-Gly-OH is coupled to the amino group of L-proline. This forms the dipeptide intermediate, Z-Gly-Pro-OH.

- Final Amide Coupling: The crucial step is the formation of the final amide bond between the carboxyl group of the proline residue in Z-Gly-Pro-OH and the amino group of 2-naphthylamine. This requires the "activation" of the proline's carboxylic acid, typically using a carbodiimide reagent like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI), often in conjunction with an additive like Hydroxybenzotriazole (HOBt) to improve efficiency and suppress racemization.[6]

Representative Synthesis Workflow

Caption: Representative workflow for the synthesis of Z-Gly-Pro-βNA.

Gold Standard Application: Fluorometric Enzyme Assay

The primary application of Z-Gly-Pro-βNA is in the continuous kinetic monitoring of peptidase activity. The protocol described here is a self-validating system, incorporating necessary controls for background fluorescence and enzyme specificity.

Assay Principle & Mechanism

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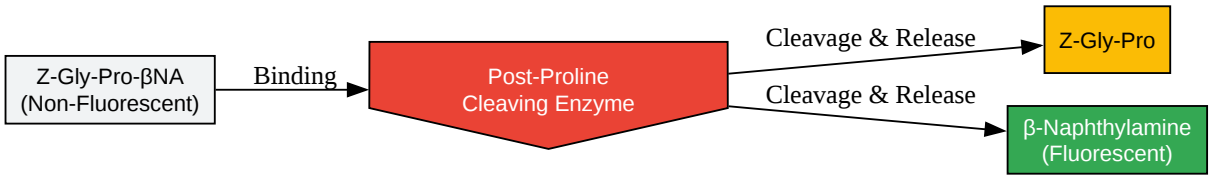
The assay relies on the enzymatic cleavage of the amide bond between the proline residue and the β-naphthylamine moiety. This reaction converts a non-fluorescent substrate into a highly fluorescent product. The rate of increase in fluorescence intensity is directly proportional to the rate of substrate hydrolysis and thus to the enzyme's activity under the given conditions.

Enzymatic Cleavage Mechanism



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